

# Experimental Design and Workflow for Model-Based Experiments

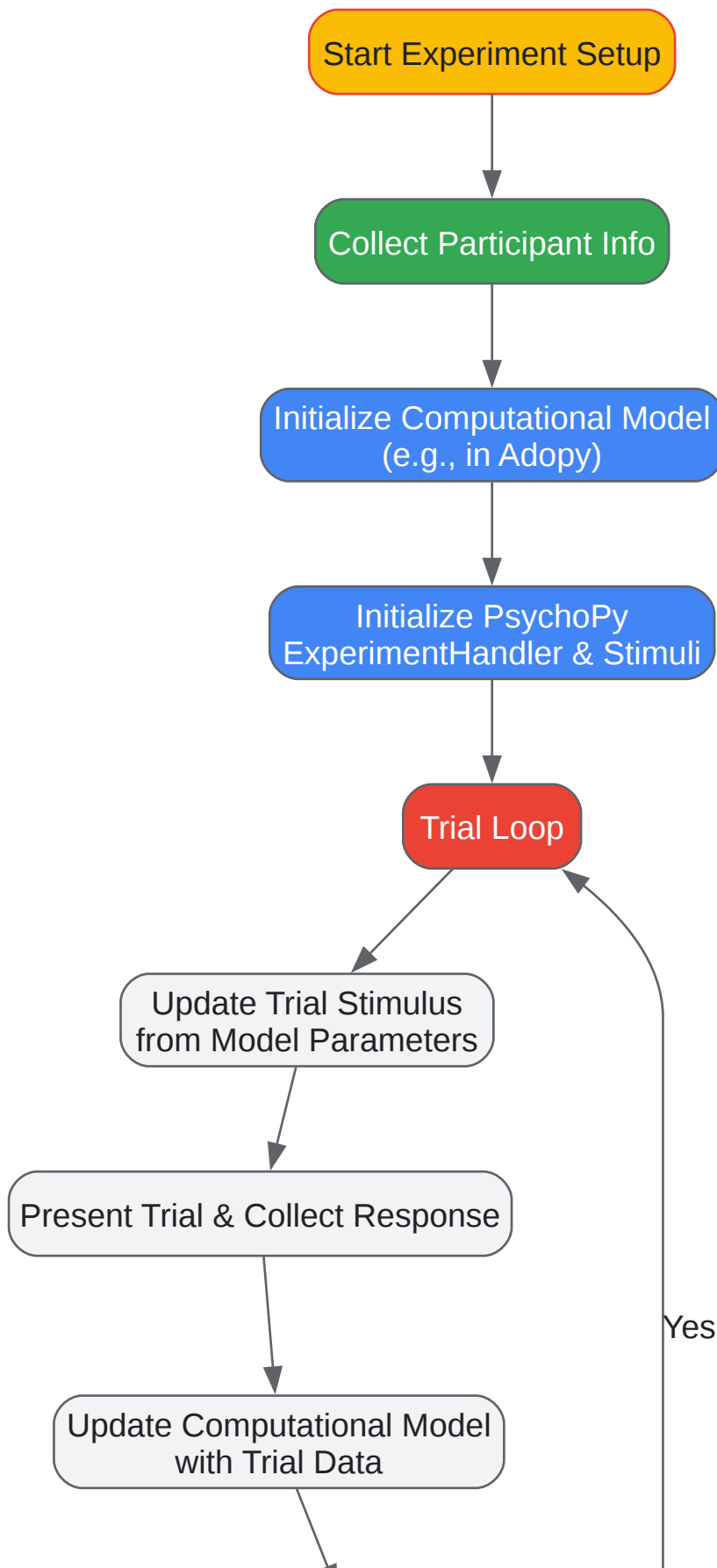
**Author:** Smolecule Technical Support Team. **Date:** February 2026

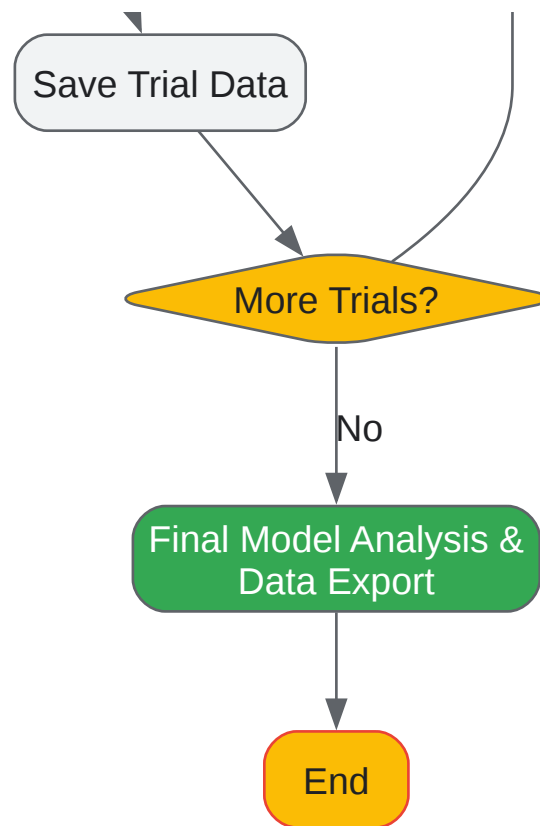
**Compound Focus:** AdCaPy

Cat. No.: S5441609

[Get Quote](#)

Integrating a computational modeling package like Adopy with PsychoPy typically involves using the model to dynamically control the parameters of an experiment based on ongoing performance and to analyze the collected data. The workflow can be visualized in the following diagram, which outlines the key stages from setup to analysis.





[Click to download full resolution via product page](#)

This workflow is supported by PsychoPy's `ExperimentHandler` and `TrialHandler` classes, which are designed to manage complex trial structures and integrate data from multiple loops into a single data file [1].

## Detailed Experimental Protocols

Here are detailed methodologies for key experiments that leverage the integration between a modeling package and PsychoPy.

### Protocol 1: Implementing a Psychophysical Staircase

This protocol is used for adaptively measuring sensory thresholds.

- **Objective:** To precisely determine a participant's detection or discrimination threshold using an adaptive staircase procedure.

- **PsychoPy Components:**
  - **Staircase Handler:** Use a `StairHandler` [1], `QuestHandler` [1], or `PsiHandler` [1] to manage the adaptive presentation of stimulus levels based on the participant's responses.
  - **Stimuli:** Use standard PsychoPy visual stimuli (e.g., `GratingStim`, `DotStim` [2] [3]). The critical attribute (e.g., contrast, coherence) is controlled by the staircase.
- **Model Integration:**
  - The staircase handler itself acts as a simple trial-by-trial model. For more complex models (e.g., Bayesian estimation), the model from Adopy would be updated each trial, and its recommended stimulus level for the next trial would be passed to the PsychoPy stimulus.
- **Procedure:**
  - Initialize the staircase handler with a start value, step sizes, and stopping criteria.
  - For each trial, retrieve the current stimulus level from the handler.
  - Present the stimulus and collect the participant's response (correct/incorrect or yes/no).
  - Pass the response to the staircase handler's `.addData()` method [1] and then to the computational model for updating.
  - The handler calculates the next stimulus level. Repeat until the stopping criteria are met.
- **Data Collection:** The `ExperimentHandler` will automatically save the trial number, stimulus level, and response for each trial [1].

## Protocol 2: Cognitive Task Modeling (e.g., Posner Cuing Task)

This protocol measures the effects of attention on reaction time.

- **Objective:** To quantify how valid and invalid visual cues affect reaction times to a probe stimulus.
- **PsychoPy Components:**
  - **Stimuli:** A fixation point, a cue (e.g., a `ShapeStim` arrow [4]), and a probe (e.g., a `GratingStim` [4]).
  - **Trial Structure:** Use a `TrialHandler` [1] [4] to manage different trial types (e.g., valid vs. invalid cue) imported from a conditions file [4].
- **Model Integration:**
  - A cognitive model (e.g., a Drift Diffusion Model) implemented in Adopy would be fitted to the trial-by-trial reaction time and accuracy data after the experiment is complete.
- **Procedure:**
  - Import trial conditions (cue position, probe position, validity) from a `.csv` or `.xlsx` file using `data.importConditions()` [4].
  - Create a `TrialHandler` with the list of conditions and number of repetitions.
  - For each trial, the stimuli attributes (e.g., `probe.setPos(...)`) are set according to the current trial's dictionary [4].

- Present the stimuli in sequence (fixation, cue, probe) with precise timing controlled by `win.flip()` and `core.wait()` [4].
- Collect the keyboard response and reaction time.
- Add the response data to the experiment with `exp.addData('resp.rt', RT)` and `exp.nextEntry()` [1].
- **Data Collection:** The output file will contain columns for trial type, cue validity, reaction time, and accuracy [1] [4].

## Protocol 3: Perceptual Decision-Making with Random Dot Kinematograms (RDK)

This protocol is used to study motion perception and decision-making.

- **Objective:** To measure the relationship between motion coherence and performance (psychometric function).
- **PsychoPy Components:**
  - **Stimulus:** Use the `DotStim` component to present a field of moving dots [2] [3].
  - **Key Parameters:** coherence (fraction of dots moving in the signal direction), `dir` (direction of motion), speed, and `nDots` [2] [3].
  - **Dot Motion Algorithms:** Configure `signalDots` and `noiseDots` parameters according to Scase et al. (1996) to control the type of random dot kinematogram [2] [3].
- **Model Integration:**
  - The experiment can use a `StairHandler` to adaptively change coherence. Subsequently, a model like a Weibull function is often fit to the final data to determine threshold [5].
- **Procedure:**
  - Initialize the `DotStim` with specific motion parameters.
  - Within a trial loop, present the dot motion stimulus for a set duration.
  - The participant indicates the perceived direction of motion.
  - The coherence level for the next trial is determined by the adaptive procedure or a pre-defined condition list.
- **Data Analysis:**
  - After data collection, combine results from multiple staircases using `data.functionFromStaircase()` [5].
  - Fit a psychometric function (e.g., `FitWeibull`) to the combined data to calculate a detection threshold [5].

## Data Handling and Analysis Specifications

PsychoPy provides robust tools for saving and analyzing data, which are crucial for model-based experiments.

| Aspect                   | Description & PsychoPy Tool                                                                                                                                                 | Relevance to Modeling                                                                                       |
|--------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------|
| Data Saving              | The <code>ExperimentHandler</code> automatically saves data in wide-text format ( <code>saveWideText=True</code> ). Use <code>addData()</code> to add custom variables [1]. | Creates the primary dataset for model fitting and validation.                                               |
| Data File Contents       | Files typically include trial sequence, stimulus parameters, participant responses, and reaction times. Columns can be sorted by priority or alphabetically [1].            | Provides the necessary trial-by-trial observations for the computational model.                             |
| Model Input/Output       | While not explicitly detailed in the results, the paradigm involves the model receiving trial outcomes and outputting new parameters for subsequent trials.                 | This iterative process is the core of adaptive, model-driven experimentation.                               |
| Curve Fitting & Analysis | Use <code>data.FitWeibull</code> or similar for psychometric functions [5]. Data can be plotted using libraries like <code>pylab</code> [5].                                | Used to derive quantitative measures (e.g., threshold, slope) from the collected data after the experiment. |

Important Considerations for Implementation

- **Timing Precision:** For visual stimuli, always use `win.flip()` instead of `core.wait()` to synchronize with screen refreshes and achieve millisecond precision [4].
- **Dynamic Stimulus Control:** When a model updates parameters in real-time, use methods like `stim.setPos()` or `dotStim.coherence` to update the stimulus on each trial before calling `draw()` and `flip()` [4] [2].
- **Handling Multiple Experiments:** For sessions involving multiple tasks, PsychoPy's `Session` class can manage a persistent window and inputs across different experiments [6].

*Need Custom Synthesis?*  
Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. functions for storing/saving/analysing data [psychopy.org]
2. DotStim — PsychoPy v2025.2.1 [psychopy.org]
3. Dots Component [psychopy.org]
4. Coding a full experiment [workshops.psychopy.org]
5. Tutorial 3: Analysing data in Python [psychopy.org]
6. for running a session with multiple experiments [psychopy.org]

To cite this document: Smolecule. [Experimental Design and Workflow for Model-Based Experiments]. Smolecule, [2026]. [Online PDF]. Available at:  
[<https://www.smolecule.com/products/b5441609#adopy-with-psychopy-integration>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)